

# 1,4-Difluorobutane CAS number and molecular formula

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## Compound of Interest

Compound Name: 1,4-Difluorobutane

Cat. No.: B1293371

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## An In-depth Technical Guide to 1,4-Difluorobutane

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 372-90-7 Molecular Formula:  $C_4H_8F_2$

This guide provides a comprehensive overview of **1,4-difluorobutane**, a fluorinated organic compound with potential applications as a building block in medicinal chemistry and materials science. The strategic introduction of fluorine atoms into organic molecules can significantly influence their physicochemical and biological properties, making fluorinated synthons like **1,4-difluorobutane** valuable for research and development.

## Physicochemical and Computational Data

The following tables summarize key quantitative data for **1,4-difluorobutane**.

Identifier	Value
CAS Number	372-90-7
Molecular Formula	C <sub>4</sub> H <sub>8</sub> F <sub>2</sub>
Molecular Weight	94.10 g/mol
IUPAC Name	1,4-difluorobutane
SMILES	C(CCF)CF
InChIKey	CXHPKSYTQFAXIN-UHFFFAOYSA-N

Physical Properties	Value
Boiling Point	77.8 °C
Melting Point	77.8 °C
Density	0.977 g/cm <sup>3</sup>
Vapor Pressure	96.5 mmHg at 25°C
Refractive Index	1.3433

Computational Data	Value
Monoisotopic Mass	94.05940658 Da
Topological Polar Surface Area	0 Å <sup>2</sup>
Rotatable Bond Count	3
Hydrogen Bond Acceptor Count	2
Complexity	17.5

## Synthesis of 1,4-Difluorobutane

**1,4-Difluorobutane** is typically synthesized via nucleophilic substitution reactions from readily available precursors. The most common methods involve the replacement of halogens or

hydroxyl groups with fluorine.

## Experimental Protocol: Fluorination of 1,4-Dihalobutane

This protocol describes a representative method for the synthesis of **1,4-difluorobutane** from a 1,4-dihalobutane precursor, such as 1,4-dibromobutane or 1,4-dichlorobutane, using a suitable fluorinating agent.

Materials:

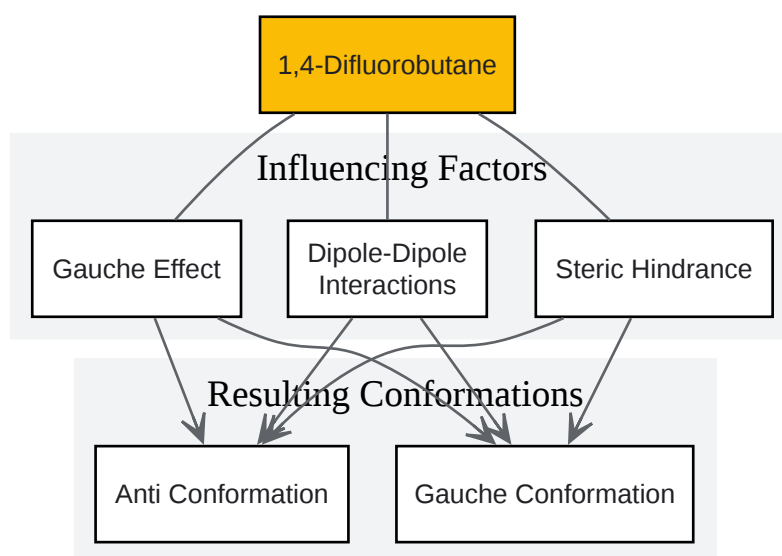
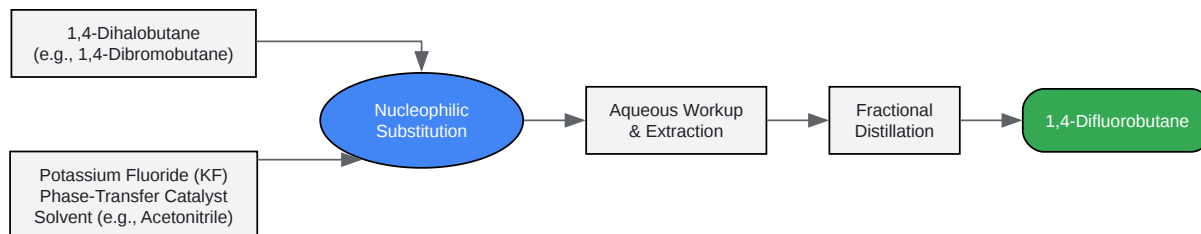
- 1,4-Dibromobutane (or 1,4-Dichlorobutane)
- Potassium fluoride (spray-dried)
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide)
- Solvent (e.g., acetonitrile or sulfolane)
- Anhydrous magnesium sulfate
- Dichloromethane (for extraction)
- Deionized water

Equipment:

- Round-bottom flask equipped with a reflux condenser and magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 1,4-dibromobutane, an excess of spray-dried potassium fluoride, and a catalytic amount of a phase-transfer catalyst in a high-boiling polar aprotic solvent like acetonitrile or sulfolane.
- Heat the reaction mixture to reflux with vigorous stirring. The reaction progress can be monitored by gas chromatography (GC) or thin-layer chromatography (TLC).
- After the reaction is complete (typically several hours), cool the mixture to room temperature.
- Pour the reaction mixture into a larger volume of water and extract the product with dichloromethane.
- Combine the organic extracts and wash them with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- Purify the crude product by fractional distillation to obtain **1,4-difluorobutane**.



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